

A Comparative Guide to 2,3-dihydroxy-3-methylbutanoate Across Biological Matrices

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Compound of Interest

Compound Name: 2,3-Dihydroxy-3-methylbutanoate

Cat. No.: B1258931

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This guide provides a comparative overview of **2,3-dihydroxy-3-methylbutanoate** in various biological matrices. Due to the limited availability of quantitative data in public databases, this document focuses on its metabolic context, methods of detection, and a generalized framework for its analysis.

Introduction to 2,3-dihydroxy-3-methylbutanoate

2,3-dihydroxy-3-methylbutanoate, also known as α,β -dihydroxyisovalerate, is a key intermediate in the catabolism of the essential branched-chain amino acids (BCAAs): valine, leucine, and isoleucine.^{[1][2][3]} The breakdown of these amino acids is a crucial process for energy production and protein turnover in the body. As an intermediary metabolite, the concentration of **2,3-dihydroxy-3-methylbutanoate** can reflect the flux through these pathways and may be altered in various physiological and pathological states.

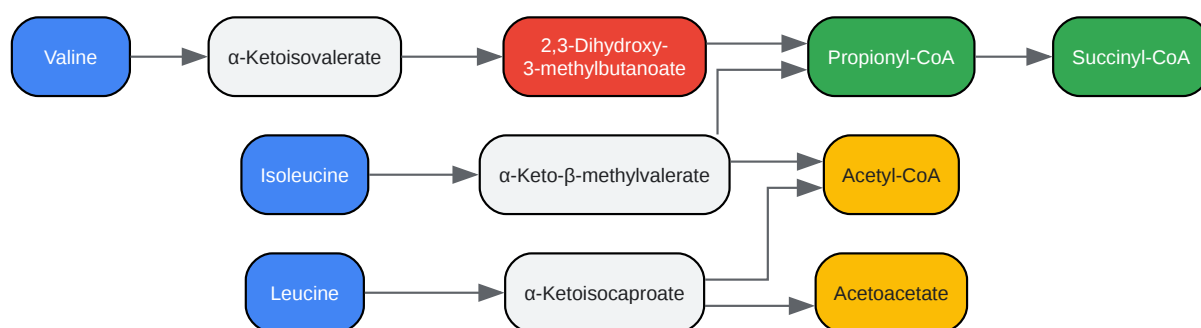
Data Presentation

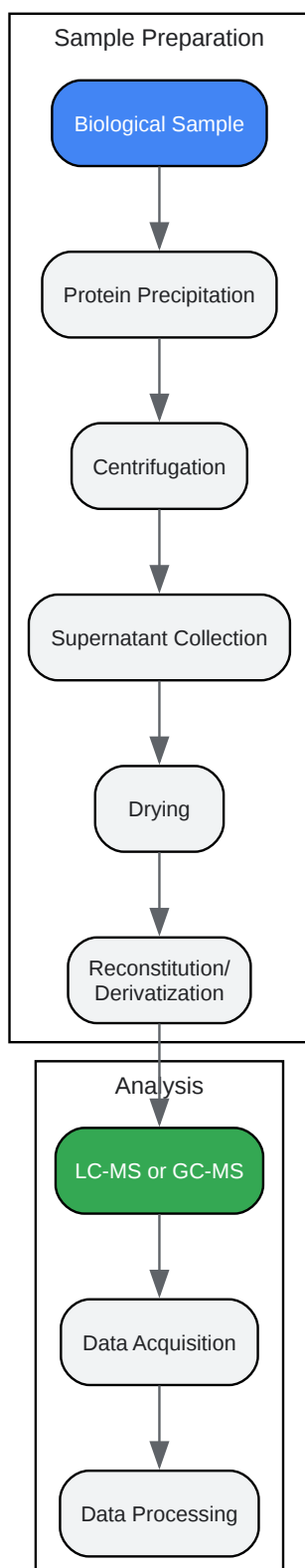
Quantitative data on the physiological concentrations of **2,3-dihydroxy-3-methylbutanoate** in healthy individuals across different biological matrices is not well-established in publicly available scientific literature. The Human Metabolome Database (HMDB) notes its detection in feces and urine, but does not provide specific concentration ranges for the latter. Further research is required to establish baseline levels in plasma, cerebrospinal fluid (CSF), and various tissue types.

Biological Matrix	Concentration Range (Healthy Individuals)	Notes
Plasma/Serum	Data not available	Elevated levels may be indicative of certain metabolic disorders.
Urine	Detected, but not quantified	
Cerebrospinal Fluid (CSF)	Data not available	
Tissues	Data not available	
Feces	Detected, but not quantified	

Metabolic Significance and Signaling Pathways

2,3-dihydroxy-3-methylbutanoate is an integral component of the valine, leucine, and isoleucine degradation pathway.^{[1][4]} The initial steps of BCAA catabolism occur primarily in the skeletal muscle. This involves the transamination of the amino acid to its corresponding α -keto acid, followed by oxidative decarboxylation. In the case of valine, it is converted to α -ketoisovalerate, which is then metabolized to intermediates including **2,3-dihydroxy-3-methylbutanoate**.^[5]





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